

# comparison of different solid-phase extraction cartridges for thromboxane analysis

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## Compound of Interest

Compound Name: *11-Dehydro-2,3-dinor  
thromboxane B2-d9*

Cat. No.: *B15600702*

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## A Comparative Guide to Solid-Phase Extraction Cartridges for Thromboxane Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of different solid-phase extraction (SPE) cartridges for the analysis of thromboxane B2 (TXB2), the stable metabolite of the potent but unstable platelet activator, thromboxane A2 (TXA2). The selection of an appropriate SPE cartridge is critical for achieving accurate, reproducible, and sensitive quantification of TXB2 in biological matrices. This document outlines the performance of commonly used SPE sorbents, details experimental protocols, and provides visual aids to understand the analytical workflow and the biological context of thromboxane signaling.

## Data Presentation: Performance of SPE Cartridges

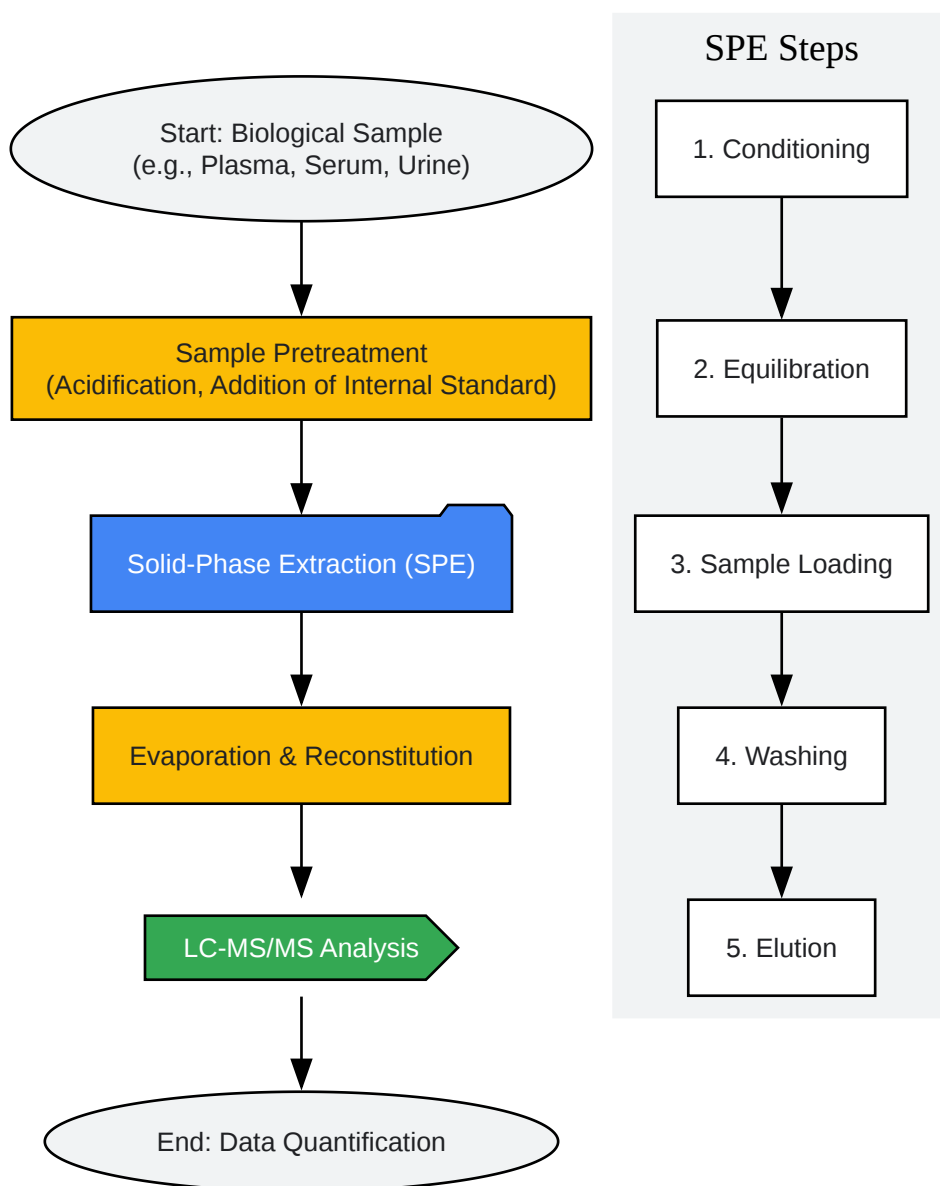
The following table summarizes the typical performance characteristics of three common types of SPE cartridges for the extraction of small molecules from biological fluids. While direct comparative data for thromboxane B2 is limited in published literature, this table provides an illustrative comparison based on studies of other small molecules. Actual performance for TXB2 analysis may vary and should be validated in your specific matrix.

SPE Cartridge Type	Sorbent Chemistry	Analyte Recovery	Reproducibility (RSD)	Matrix Effect	Key Advantages
Reversed-Phase C18	Silica-based with C18 alkyl chains	Good to Excellent (80-95%)	< 15%	Moderate to High	Well-established, cost-effective, good retention for non-polar compounds.
Oasis HLB	Hydrophilic-Lipophilic Balanced co-polymer	Excellent (>90%)[1]	< 10%[1]	Low to Moderate	Water-wettable sorbent allows for simpler protocols, broad analyte compatibility, good for polar and non-polar compounds.
Strata-X	Styrene-divinylbenzene polymer	Excellent (>90%)[2]	< 10%	Low	High surface area and pH stability, effective removal of matrix interferences. [3]

Note: The data presented are generalized from studies on various small molecules and are intended for comparative purposes.[1][2] For thromboxane B2 analysis, a study using a reversed-phase C18 column reported intra- and inter-assay imprecision of less than 10%.[4][5] Another study comparing different sorbents for pesticide analysis found that Oasis HLB and Strata-X provided the best results with average recoveries higher than 70%.[2]

# Mandatory Visualization

## Thromboxane A2 Signaling Pathway



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